

Technical Guide: Stability and Storage of 1,3,5-Tribromoadamantane

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Compound of Interest

Compound Name:	1,3,5-Tribromoadamantane
CAS No.:	707-34-6
Cat. No.:	B122686

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **1,3,5-tribromoadamantane**. The information is compiled from material safety data sheets, chemical supplier information, and established principles of chemical stability for halogenated organic compounds.

Overview and Physicochemical Properties

1,3,5-tribromoadamantane is a halogenated derivative of adamantane, a rigid tricyclic hydrocarbon. Its unique structure imparts specific chemical and physical properties that are crucial for its application in organic synthesis and materials science. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **1,3,5-Tribromoadamantane**

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₃ Br ₃	[1][2][3]
Molecular Weight	372.92 g/mol	[1][2]
CAS Number	707-34-6	[4][5][6]
Appearance	White to off-white solid	[5]
Melting Point	126-127 °C (recrystallized from hexane)	[5]
Boiling Point	329.0 ± 22.0 °C (Predicted)	[5]
Decomposition Temp.	Not Available	[4]
Solubility	Soluble in DMSO (slightly, with sonication), Methanol. Slightly soluble in water (with heating).	[7]

Stability Profile

1,3,5-tribromoadamantane is generally considered a stable compound under normal laboratory and transport conditions. However, its stability can be influenced by several factors, as outlined below.

General Stability: The product is stable and non-reactive under normal conditions of use, storage, and transport.[4] No dangerous reactions are known under conditions of normal use.
[4]

Incompatible Materials:

- **Strong Oxidizing Agents:** Contact with strong oxidizing agents should be avoided as it may lead to vigorous reactions.[4]
- **Halogenated Hydrocarbons:** General guidelines for storing chemicals recommend separating halogenated hydrocarbons from other reactive classes of compounds.[8][9][10]

Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products can be released, including carbon oxides, nitrogen oxides, and hydrogen fluoride/bromide.[4]

While specific studies on the photodegradation and hydrolytic stability of **1,3,5-tribromoadamantane** are not readily available in the public domain, the stability of similar brominated organic compounds can be influenced by light and moisture. Therefore, it is prudent to protect the compound from prolonged exposure to these elements.

Recommended Storage Conditions

Proper storage is critical to maintain the integrity and purity of **1,3,5-tribromoadamantane**. The recommended storage conditions are summarized in Table 2.

Table 2: Recommended Storage Conditions for **1,3,5-Tribromoadamantane**

Condition	Recommendation	Rationale	Reference(s)
Temperature	Store in a cool location. Options include room temperature or refrigeration (2-8°C).	To minimize the potential for thermal degradation.	[4][5][6][8][11]
Atmosphere	Keep in a dry and well-ventilated place.	To prevent hydrolysis and reactions with atmospheric moisture.	[4][5][8]
Container	Keep container tightly closed and sealed.	To prevent contamination and exposure to air and moisture.	[4][5][8]
Light Exposure	Store away from direct sunlight.	To prevent potential photodegradation.	[9]
Segregation	Store away from incompatible materials, especially strong oxidizing agents.	To prevent hazardous chemical reactions.	[4][8][9]

Experimental Protocols for Stability Assessment

To comprehensively evaluate the stability of **1,3,5-tribromoadamantane**, a series of forced degradation studies can be performed. These studies are essential for identifying potential degradation pathways and developing stability-indicating analytical methods. The following are generalized protocols based on standard practices for pharmaceutical compounds.

Stability-Indicating Method Development

A stability-indicating analytical method is a validated quantitative procedure used to detect a decrease in the amount of the active pharmaceutical ingredient (API) due to degradation. High-Performance Liquid Chromatography (HPLC) is the most common technique for this purpose.

Objective: To develop an HPLC method capable of separating **1,3,5-tribromoadamantane** from its potential degradation products.

Instrumentation:

- HPLC system with a Diode-Array Detector (DAD) or UV detector.
- A suitable reversed-phase column (e.g., C18, 250 mm x 4.6 mm, 5 μ m).

Methodology:

- Solvent Selection: Develop a mobile phase system (e.g., a gradient of acetonitrile and water) that provides good resolution of the parent compound.
- Wavelength Selection: Use the DAD to determine the optimal wavelength for detecting **1,3,5-tribromoadamantane** and its degradation products.
- Forced Degradation Sample Analysis: Analyze samples from forced degradation studies (see section 4.2) to ensure the method can separate the parent peak from all degradant peaks. The method is considered stability-indicating if the peaks are well-resolved.

Forced Degradation Studies

Forced degradation studies expose the compound to stress conditions more severe than accelerated stability testing to identify potential degradation products.^[10]

General Procedure:

- Prepare solutions of **1,3,5-tribromoadamantane** in a suitable solvent.
- Expose the solutions to the stress conditions outlined in Table 3.
- At specified time points, withdraw samples, neutralize if necessary, and dilute to a suitable concentration.
- Analyze the samples using the developed stability-indicating HPLC method.

Table 3: Recommended Conditions for Forced Degradation Studies

Stress Condition	Reagent/Condition	Typical Duration
Acid Hydrolysis	0.1 M - 1 M HCl	Up to 72 hours at room temperature and/or elevated temperature (e.g., 60°C)
Base Hydrolysis	0.1 M - 1 M NaOH	Up to 72 hours at room temperature and/or elevated temperature (e.g., 60°C)
Oxidative Degradation	3-30% H ₂ O ₂	Up to 72 hours at room temperature
Thermal Degradation	Dry heat (e.g., 80°C) and/or humid heat (e.g., 80°C / 75% RH)	Up to 7 days
Photodegradation	Exposure to light according to ICH Q1B guidelines (overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter)	As per guidelines

Thermal Analysis

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) can provide quantitative data on the thermal stability of **1,3,5-tribromoadamantane**.

Thermogravimetric Analysis (TGA):

- Objective: To determine the onset temperature of thermal decomposition.
- Methodology:
 - Accurately weigh 5-10 mg of the sample into a TGA pan.

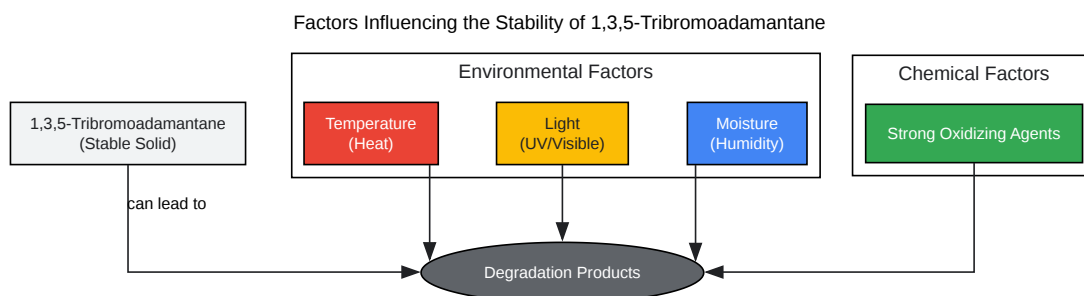
- Heat the sample under a controlled atmosphere (e.g., nitrogen) at a constant rate (e.g., 10 °C/min).
- Record the mass loss as a function of temperature. The onset of significant mass loss indicates the beginning of thermal decomposition.

Differential Scanning Calorimetry (DSC):

- Objective: To determine the melting point and detect any thermally induced phase transitions or decomposition events.
- Methodology:
 - Accurately weigh 2-5 mg of the sample into a DSC pan and seal it.
 - Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen purge.
 - Record the heat flow as a function of temperature. An endothermic peak will correspond to the melting point, and exothermic events may indicate decomposition.

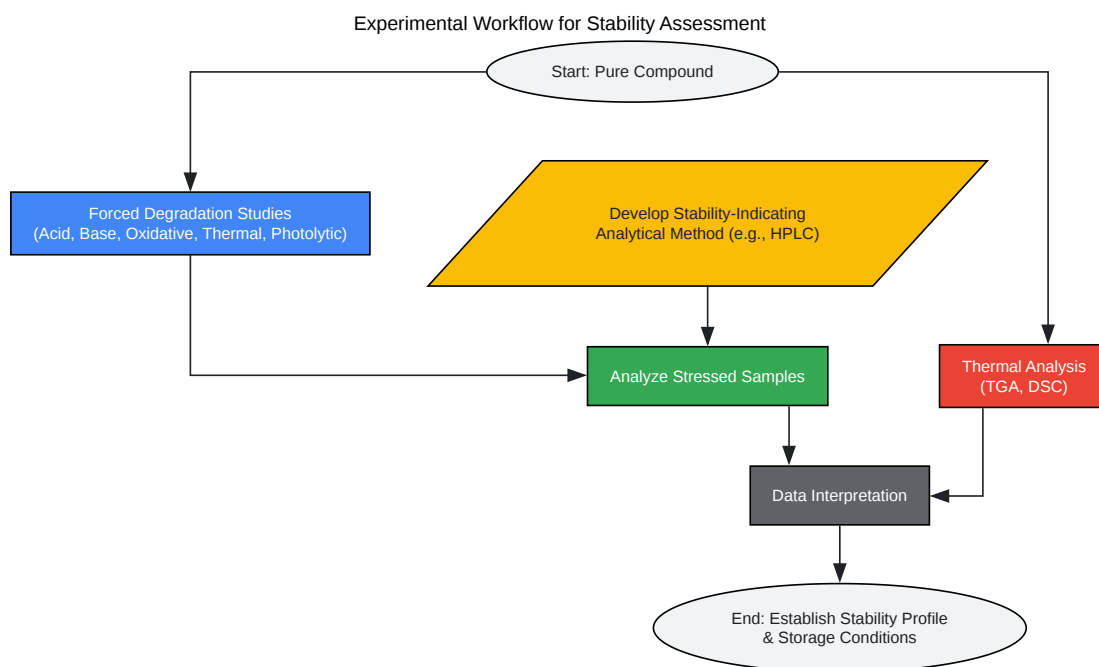
Visualizations

The following diagrams illustrate the key factors influencing the stability of a chemical compound and a general workflow for assessing this stability.



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Caption: Factors that can potentially lead to the degradation of **1,3,5-tribromoadamantane**.



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Caption: A generalized workflow for the experimental assessment of chemical stability.

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